

# Molecular weight of Cadmium nitrate tetrahydrate

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## Compound of Interest

Compound Name: Cadmium nitrate tetrahydrate

Cat. No.: B157767

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An In-depth Technical Guide to **Cadmium Nitrate Tetrahydrate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Cadmium nitrate tetrahydrate**, an inorganic compound with the formula  $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ , is a colorless, crystalline solid that is highly soluble in water.<sup>[1]</sup> It serves as a critical precursor in the synthesis of various cadmium-based materials, finds application in electroplating, and is used in the production of specialized pigments and glass.<sup>[1]</sup> In the research and development sector, it is utilized in studies focusing on heavy metal toxicity, nanoparticle synthesis, and as a source of cadmium ions for various chemical reactions. This guide provides a comprehensive overview of its chemical and physical properties, with a central focus on the determination of its molecular weight. It also delves into its role in biological signaling pathways and outlines experimental contexts for its use.

## Chemical and Physical Properties

**Cadmium nitrate tetrahydrate** is a deliquescent compound, meaning it readily absorbs moisture from the air.<sup>[2][3]</sup> It is classified as a hazardous substance and is recognized as a carcinogen.<sup>[4][5]</sup> Proper handling and disposal are critical.<sup>[1]</sup>

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The chemical formula for **cadmium nitrate tetrahydrate** is  $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ .

The calculation is as follows:

- Cadmium (Cd):  $1 \times 112.414 \text{ u} = 112.414 \text{ u}$  [2][6]
- Nitrogen (N):  $2 \times 14.007 \text{ u} = 28.014 \text{ u}$  [7][8]
- Oxygen (O):  $(2 \times 3) + (4 \times 1) = 10 \text{ atoms} \times 15.999 \text{ u} = 159.99 \text{ u}$  [9][10]
- Hydrogen (H):  $4 \times 2 = 8 \text{ atoms} \times 1.008 \text{ u} = 8.064 \text{ u}$  [3][11]

Total Molecular Weight =  $112.414 + 28.014 + 159.99 + 8.064 = 308.478 \text{ u}$

The calculated molecular weight is approximately  $308.48 \text{ g/mol}$  .[12]

## Summary of Properties

Property	Value
Chemical Formula	$\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$
Molecular Weight	$308.48 \text{ g/mol}$ [12]
Appearance	Colorless or white crystalline solid[1]
CAS Number	10022-68-1[3][13]
Melting Point	$59.5 \text{ }^\circ\text{C}$
Solubility in Water	$109 \text{ g/100 mL}$ at $0 \text{ }^\circ\text{C}$ ; $326 \text{ g/100 mL}$ at $60 \text{ }^\circ\text{C}$
Density	$2.46 \text{ g/cm}^3$
Hazards	Toxic, Carcinogenic, Mutagenic, Environmental Hazard[5][14]

## Experimental Applications and Protocols

**Cadmium nitrate tetrahydrate** is a versatile reagent in various experimental settings. While specific protocols are highly application-dependent, this section outlines common experimental

workflows where it is utilized.

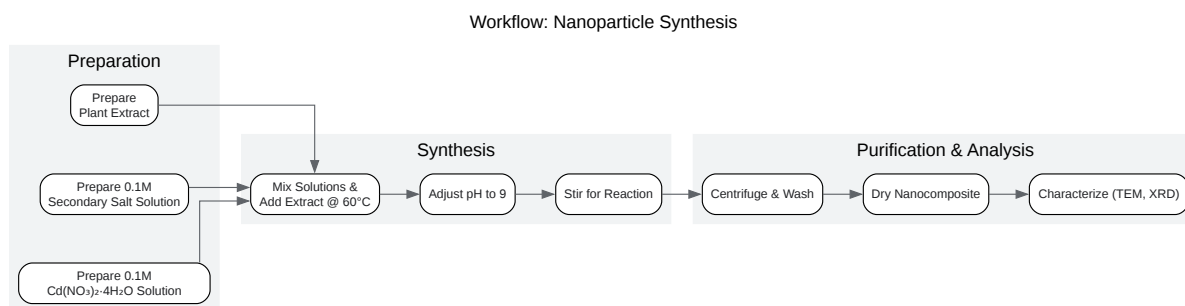
## Synthesis of Nanoparticles

Cadmium nitrate is frequently used as a precursor for the synthesis of cadmium-based quantum dots (e.g., CdS, CdSe) and other nanocomposites.

### Generalized Experimental Workflow: Synthesis of Cd-Cs Mixed Oxide Nanocomposites

This protocol is a generalized representation based on plant-mediated synthesis methods.[\[15\]](#)

- **Precursor Solution Preparation:** Prepare a 0.1 M aqueous solution of **Cadmium nitrate tetrahydrate** ( $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ ) and a 0.1 M solution of a secondary metal salt (e.g., Cesium Chloride, CsCl).
- **Mixing:** Add a plant extract (e.g., Trachyspermum ammi seed extract) dropwise into the mixed metal precursor solution under continuous stirring at a controlled temperature (e.g., 60 °C). The phytochemicals in the extract act as reducing and capping agents.
- **pH Adjustment:** Adjust the pH of the reaction mixture to a mildly alkaline level (e.g., pH 9) using NaOH to facilitate the formation of metal hydroxides.
- **Reaction and Formation:** Allow the reaction to proceed for a set duration to ensure complete nucleation and growth of the nanocomposites.
- **Purification:** Centrifuge the resulting solution to separate the nanocomposite particles from the reaction medium. Wash the pellet multiple times with deionized water and ethanol to remove unreacted precursors and byproducts.
- **Drying:** Dry the purified nanocomposite powder in an oven at a moderate temperature.
- **Characterization:** Analyze the synthesized nanocomposites using techniques such as UV-Vis Spectroscopy, X-ray Diffraction (XRD), and Transmission Electron Microscopy (TEM) to determine their optical properties, crystalline structure, and morphology.



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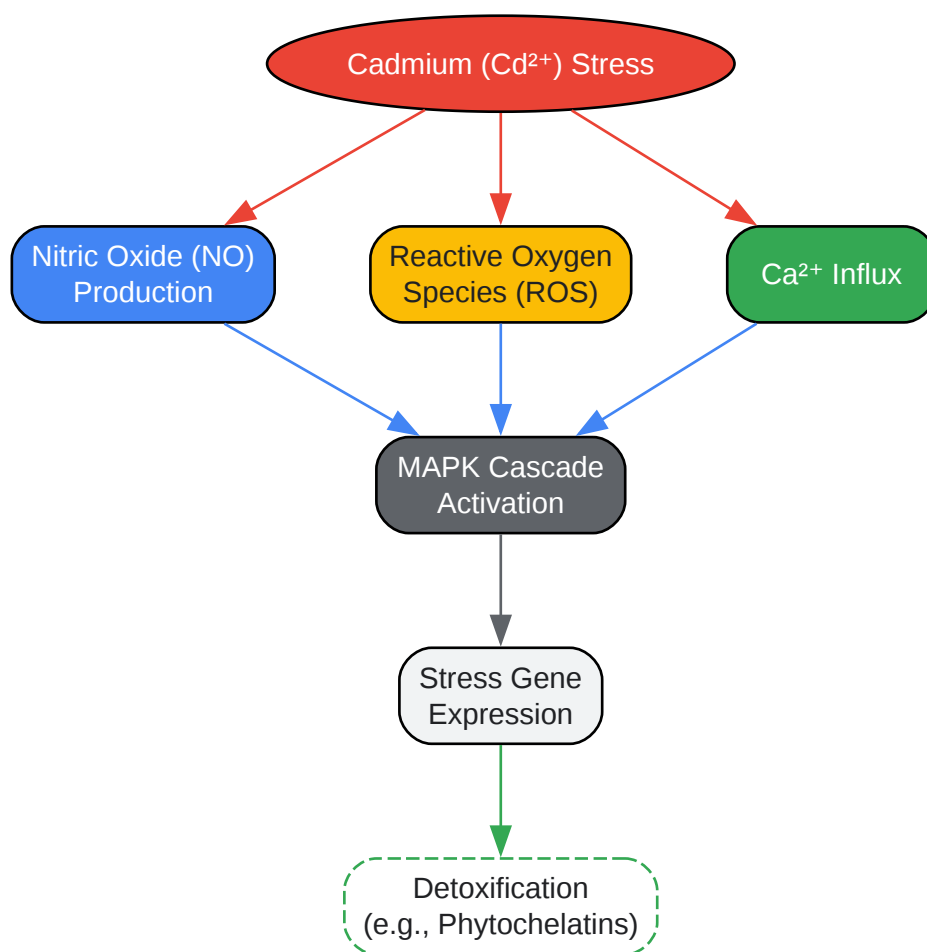
Caption: Generalized workflow for the green synthesis of nanocomposites.

## Role in Biological Signaling

Cadmium is a non-essential heavy metal that is toxic to most organisms. Its presence triggers complex signaling cascades, particularly in plants, as a response to stress.

## Cadmium-Induced Stress Signaling in Plants

When plant cells are exposed to cadmium ( $\text{Cd}^{2+}$ ), a rapid stress response is initiated. This involves the interplay of several key signaling molecules, including nitric oxide (NO), reactive oxygen species (ROS), and calcium ions ( $\text{Ca}^{2+}$ ).<sup>[16]</sup> These molecules activate downstream pathways, including Mitogen-Activated Protein Kinase (MAPK) cascades, leading to changes in gene expression aimed at mitigating cadmium toxicity.<sup>[16]</sup> One of the defense mechanisms involves the synthesis of phytochelatins, which are peptides that chelate and sequester cadmium ions, thereby detoxifying the cell.<sup>[17]</sup>



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Caption: Cadmium-induced stress signaling pathway in plant cells.

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